

# Technical Guide: Solubility of 3-Amino-4-chlorophenol in Organic Solvents

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## Compound of Interest

Compound Name: 3-Amino-4-chlorophenol

Cat. No.: B096853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **3-Amino-4-chlorophenol**, a key intermediate in various synthetic processes. While extensive quantitative solubility data in a range of organic solvents is not readily available in public literature, this document provides the existing qualitative information and a comprehensive, standardized protocol for its experimental determination. Understanding the solubility of this compound is crucial for process development, formulation, and purification in pharmaceutical and chemical research.

## Physicochemical Properties of 3-Amino-4-chlorophenol

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	143.57 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	151-154 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Pale orange to brown powder	<a href="#">[2]</a>
CAS Number	16026-77-0	<a href="#">[2]</a> <a href="#">[3]</a>

## Solubility Data

Specific quantitative solubility data for **3-Amino-4-chlorophenol** in various organic solvents is not extensively documented in publicly accessible literature. However, qualitative assessments are available.

Table 1: Qualitative Solubility of **3-Amino-4-chlorophenol** and its Isomer

Compound	Solvent	Temperature	Solubility	Reference
3-Amino-4-chlorophenol	Water	Room Temperature	Slightly soluble	[2]
4-Amino-3-chlorophenol	DMSO	Not Specified	Slightly soluble	[4][5][6]
4-Amino-3-chlorophenol	Methanol	Not Specified	Slightly soluble	[4][5][6]

The lack of specific data necessitates a standardized experimental approach to determine the solubility of **3-Amino-4-chlorophenol** in solvents relevant to its intended application.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **3-Amino-4-chlorophenol** in an organic solvent using the isothermal gravimetric method. This method is a reliable and commonly used technique for generating accurate solubility data.

Objective: To determine the equilibrium solubility of **3-Amino-4-chlorophenol** in a selected organic solvent at a specific temperature.

Materials:

- **3-Amino-4-chlorophenol** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Thermostatic shaker or water bath
- Calibrated digital thermometer

- Analytical balance (readable to  $\pm 0.0001$  g)
- Glass vials with airtight seals
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Drying oven

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **3-Amino-4-chlorophenol** to a known mass of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is essential to ensure saturation.
  - Place the vial in a thermostatic shaker or water bath set to the desired constant temperature.
  - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24-48 hours is typically recommended, but the optimal time should be determined by preliminary experiments (i.e., measuring concentration at different time points until it remains constant).
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the vial to stand undisturbed at the constant temperature for at least 2 hours to allow the solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to prevent precipitation.
  - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:

- Accurately weigh the vial containing the filtered saturated solution.
- Evaporate the solvent from the vial using a gentle stream of inert gas or by placing it in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute.
- Once all the solvent has evaporated, cool the vial to room temperature in a desiccator and weigh it again.
- Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
  - The mass of the dissolved **3-Amino-4-chlorophenol** is the final constant mass of the vial minus the initial mass of the empty vial.
  - The mass of the solvent is the mass of the vial with the solution minus the mass of the dissolved solid and the mass of the empty vial.
  - Solubility can be expressed in various units, such as:
    - $\text{g/100 g solvent} = (\text{mass of solute} / \text{mass of solvent}) \times 100$
    - $\text{Mole fraction (x)} = \text{moles of solute} / (\text{moles of solute} + \text{moles of solvent})$

#### Safety Precautions:

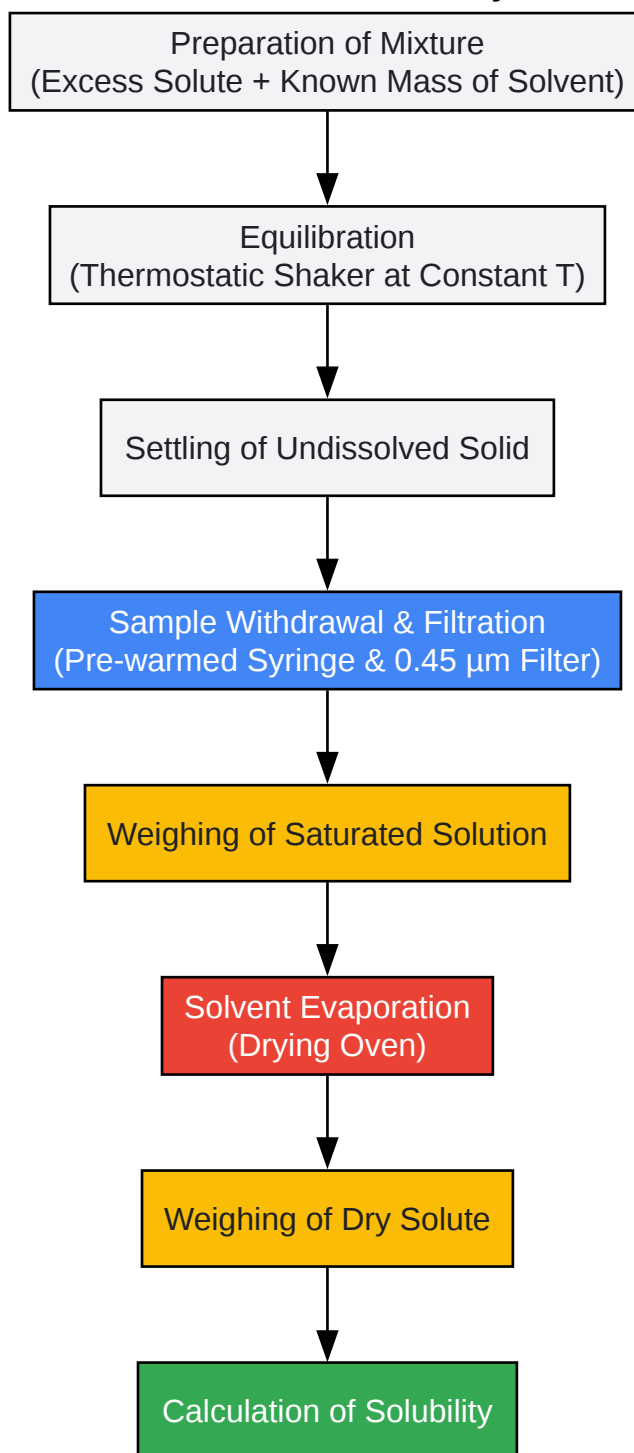
- Handle **3-Amino-4-chlorophenol** and organic solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **3-Amino-4-chlorophenol** and the chosen solvent for specific handling and disposal instructions.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps of the experimental protocol described above.

### Workflow for Gravimetric Solubility Determination



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Caption: Workflow for Gravimetric Solubility Determination.

This structured approach will enable researchers to generate reliable and reproducible solubility data for **3-Amino-4-chlorophenol** in various organic solvents, facilitating its effective use in research and development.

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## References

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